

Comprehensive Safety and Handling Protocols for N-(4-bromophenyl)-3-phenylpropanamide

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Compound of Interest

Compound Name: *N*-(4-bromophenyl)-3-phenylpropanamide

Cat. No.: B032112

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This document provides essential safety and logistical information for the handling of **N-(4-bromophenyl)-3-phenylpropanamide** (CAS: 316146-27-7), including detailed operational and disposal plans. Adherence to these guidelines is critical to minimize risks and ensure regulatory compliance.

Chemical Identifier and Properties

Property	Value
CAS Number	316146-27-7
Molecular Formula	C ₁₅ H ₁₄ BrNO
Molecular Weight	304.18 g/mol
Physical State	Solid, white to yellow powder or crystals.[1][2]
Boiling Point	473.2°C at 760 mmHg.[1]
Density	1.408 g/cm ³ [1]
Storage	Room temperature, in a dry, tightly sealed container.[2][3]

Hazard Identification and Personal Protective Equipment (PPE)

N-(4-bromophenyl)-3-phenylpropanamide is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[4][5] The appropriate selection and use of Personal Protective Equipment (PPE) are the first line of defense against exposure.

Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[6][7]	To prevent skin contact.[1]
Eye Protection	Safety glasses with side shields or chemical splash goggles.[7][8]	To protect eyes from dust particles and splashes.
Skin and Body Protection	Laboratory coat.[7]	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [5][9] If ventilation is inadequate, a NIOSH-approved respirator for organic vapors and particulates is recommended.	To prevent inhalation of dust.

Operational Plan for Safe Handling

A systematic approach to handling **N-(4-bromophenyl)-3-phenylpropanamide** from receipt to disposal is crucial for maintaining a safe laboratory environment.

Step-by-Step Handling Procedure:

- **Receiving and Inspection:** Upon receipt, inspect the container for any damage or leaks. Verify that the label matches the product ordered.

- **Storage:** Store the container in a cool, dry, well-ventilated area away from incompatible materials.^{[9][10]} Keep the container tightly closed when not in use.^[10]
- **Preparation for Use:** Before handling, ensure that the designated work area, typically a chemical fume hood, is clean and uncluttered.^[9] Confirm that all necessary PPE is available and in good condition.
- **Weighing and Dispensing:** Conduct all weighing and dispensing operations within a chemical fume hood to minimize inhalation exposure.^[9] Use appropriate tools (e.g., spatulas) to handle the solid material. Avoid generating dust.
- **Experimental Use:** When using the compound in experiments, maintain good laboratory practices. Avoid contact with skin and eyes.^[11]
- **Decontamination:** After handling, decontaminate all surfaces and equipment with an appropriate solvent and cleaning agent. Wash hands thoroughly with soap and water.^[1]
- **Spill Response:** In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a designated, labeled waste container.^[11] For larger spills, evacuate the area and follow emergency procedures.

Disposal Plan

As a halogenated organic compound, **N-(4-bromophenyl)-3-phenylpropanamide** requires specific disposal procedures to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal:

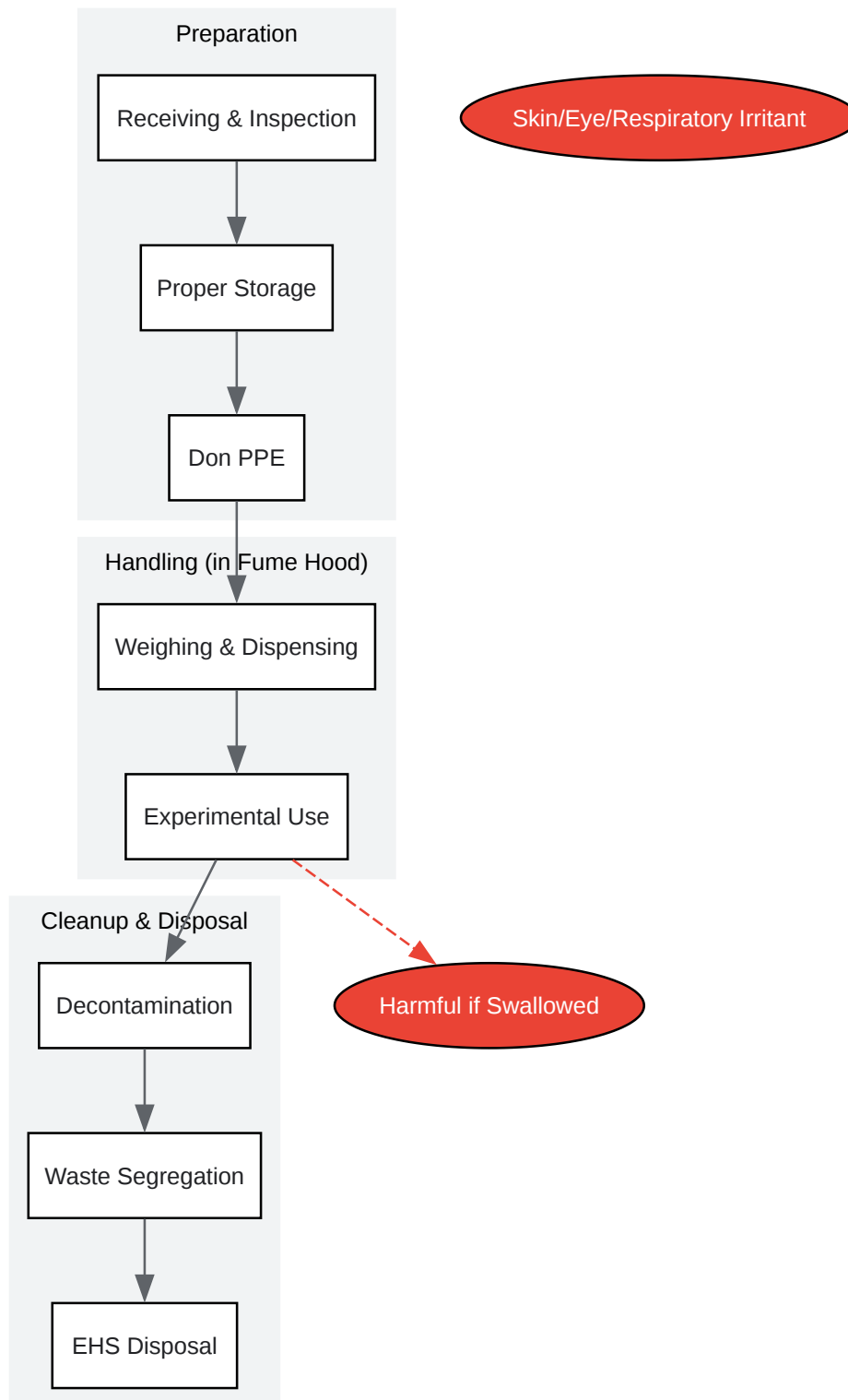
- **Waste Container:** Collect all waste containing **N-(4-bromophenyl)-3-phenylpropanamide** in a clearly labeled, sealed container designated for halogenated organic waste.^{[12][13]}
- **Labeling:** The waste container must be labeled with "Hazardous Waste," the chemical name, and the approximate quantity.^[12]
- **Segregation:** Do not mix halogenated waste with non-halogenated organic waste or other incompatible waste streams such as acids, bases, or heavy metals.^{[12][13][14]}

- Disposal Request: Once the waste container is full, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[12\]](#)

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and safety considerations for handling **N-(4-bromophenyl)-3-phenylpropanamide**.

Workflow for Safe Handling of N-(4-bromophenyl)-3-phenylpropanamide

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **N-(4-bromophenyl)-3-phenylpropanamide**.

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References

- 1. N-(4-bromophenyl)-3-phenylpropanamide - Safety Data Sheet [chemicalbook.com]
- 2. N-(4-Bromophenyl)-3-phenylpropanamide | 316146-27-7 [sigmaaldrich.com]
- 3. N-(4-bromophenyl)-3-phenylpropanamide CAS#: 316146-27-7 [m.chemicalbook.com]
- 4. bg.cpachem.com [bg.cpachem.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. Personal Protective Equipment - Environmental Health & Safety Services – Syracuse University [ehss.syr.edu]
- 7. uah.edu [uah.edu]
- 8. fishersci.com [fishersci.com]
- 9. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 10. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 11. combi-blocks.com [combi-blocks.com]
- 12. campusoperations.temple.edu [campusoperations.temple.edu]
- 13. bucknell.edu [bucknell.edu]
- 14. 7.2 Organic Solvents [ehs.cornell.edu]
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